

# An In-depth Technical Guide to Potassium Phenyltrifluoroborate

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## Compound of Interest

Compound Name: Potassium phenyltrifluoroborate

Cat. No.: B120242

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **potassium phenyltrifluoroborate** (KPhBF<sub>3</sub>), a versatile and increasingly important reagent in modern organic synthesis. Its superior stability and reactivity profile compared to traditional boronic acids make it a valuable tool in drug discovery and development.

## Core Properties and Data

**Potassium phenyltrifluoroborate** is a white, crystalline solid that is notably stable to air and moisture, simplifying its handling and storage.<sup>[1][2]</sup> This stability, coupled with its high reactivity in various cross-coupling reactions, has led to its widespread adoption in synthetic chemistry.<sup>[1][3]</sup>

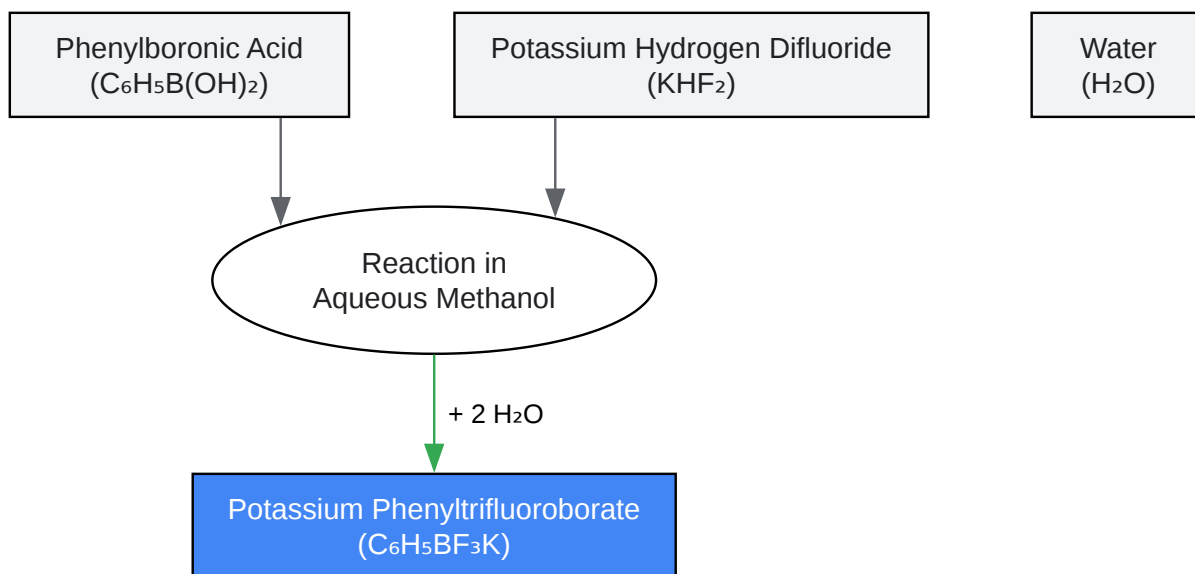
Property	Value	Source(s)
Molecular Weight	184.01 g/mol	[1][4][5][6][7][8]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BF <sub>3</sub> K	[1][4][5][7][8]
CAS Number	153766-81-5	[1][4][6][7][8]
Appearance	White to almost white crystalline powder	[1]
Melting Point	296-301 °C	[1][6]
IUPAC Name	potassium;trifluoro(phenyl)bora nuide	[1][4][7]
InChI Key	DVAFPKUGAUFBTJ- UHFFFAOYSA-N	[1][4][6][7]
SMILES	--INVALID-LINK--(F)(F)F.[K+]	[1][4][7]
Purity	>98%	[1]

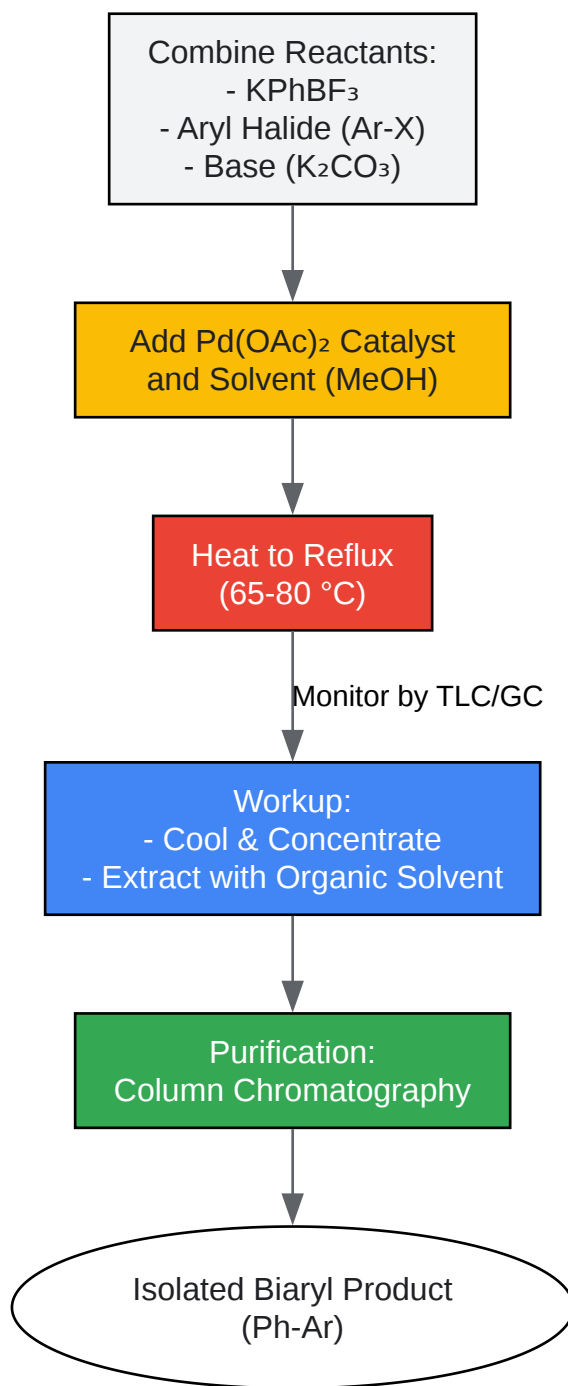
## Synthesis and Reaction Pathways

The synthesis of **potassium phenyltrifluoroborate** and its subsequent use in carbon-carbon bond formation are critical processes for synthetic chemists.

### Synthesis of Potassium Phenyltrifluoroborate

A common and efficient method for synthesizing potassium aryltrifluoroborates involves the reaction of the corresponding arylboronic acid with potassium hydrogen difluoride (KHF<sub>2</sub>). This method is effective for converting boronic acids, their corresponding boroxines, or crude reaction mixtures directly to the stable trifluoroborate salt.[9]





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